

# Personal protective equipment for handling 1,3-Diacetoxy-2-(acetoxymethoxy)propane

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name:	1,3-Diacetoxy-2-(acetoxymethoxy)propane
Cat. No.:	B1313018

[Get Quote](#)

## Essential Safety and Handling Guide for 1,3-Diacetoxy-2-(acetoxymethoxy)propane

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1,3-Diacetoxy-2-(acetoxymethoxy)propane** (CAS No. 86357-13-3). Adherence to these protocols is essential for ensuring laboratory safety and procedural accuracy.

## Chemical and Physical Properties

**1,3-Diacetoxy-2-(acetoxymethoxy)propane** is a colorless to pale yellow, viscous liquid.<sup>[1]</sup> It is soluble in organic solvents such as chloroform and methanol, but has limited solubility in water. <sup>[2]</sup><sup>[3]</sup>

Property	Value
CAS Number	86357-13-3
Molecular Formula	C10H16O7
Molecular Weight	248.23 g/mol <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Appearance	Colorless to light yellow oil or liquid <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Boiling Point	311°C <a href="#">[2]</a> <a href="#">[6]</a>
Flash Point	134°C <a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Density	1.177 g/cm³ <a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Storage Temperature	Room Temperature <a href="#">[2]</a> <a href="#">[8]</a> , or 2°C - 8°C <a href="#">[7]</a>

## Hazard Identification and Personal Protective Equipment (PPE)

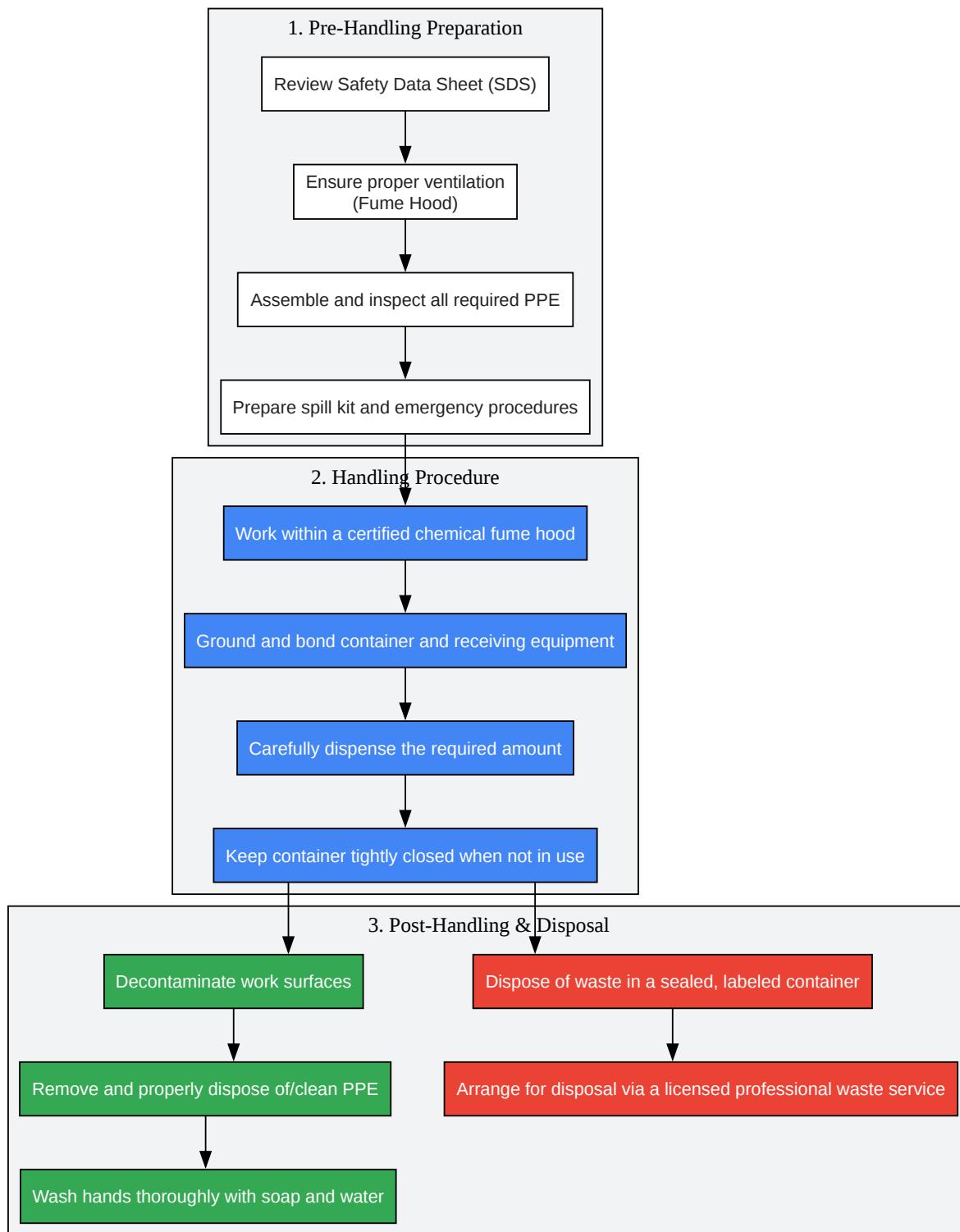
This compound is classified as a hazardous substance. It causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[\[8\]](#)[\[9\]](#) The signal word for this chemical is "Warning".[\[8\]](#)[\[9\]](#)

A comprehensive PPE plan is mandatory when handling this chemical. The following table outlines the required equipment.

Body Part	Personal Protective Equipment (PPE)	Rationale and Specifications
Eyes/Face	Chemical splash-resistant safety glasses or goggles with side protection. A face shield may be appropriate in some situations. <sup>[9]</sup>	Protects against splashes that can cause serious eye irritation. <sup>[9]</sup> Eyewear must be tested and approved under standards like OSHA 29 CFR 1910.133 or EU EN166. <sup>[9]</sup>
Hands	Chemically resistant gloves.	Prevents skin contact which can cause irritation. <sup>[9]</sup> The specific glove material should be selected based on chemical resistance and the duration of use.
Body	Laboratory coat and close-toed footwear.	Provides a primary barrier against accidental spills and splashes. <sup>[9]</sup>
Respiratory	Required when vapors or aerosols are generated. <sup>[10]</sup>	Protects against respiratory tract irritation. <sup>[4][9]</sup> For nuisance exposures, use a type P95 (US) or P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridges. <sup>[4]</sup>

## Operational Plan: Step-by-Step Handling Protocol

The following workflow outlines the procedural steps for safely handling **1,3-Diacetoxy-2-(acetoxymethoxy)propane** from preparation to disposal.

[Click to download full resolution via product page](#)

Caption: Workflow for handling **1,3-Diacetoxy-2-(acetoxymethoxy)propane**.

## Detailed Methodologies

### Spill and Leak Procedures:

- Personal Precautions: Use personal protective equipment as outlined above. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation and evacuate personnel to safe areas.[4]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains, other waterways, or soil.[4][9]
- Containment and Cleanup: Absorb the spill with inert material (e.g., sand, vermiculite), then sweep or vacuum up and place it into a suitable, closed container for disposal.[9]

### First Aid Measures:

- General Advice: Immediately consult a physician and show them the Safety Data Sheet (SDS).[4][9]
- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[4][9]
- In Case of Skin Contact: Immediately remove contaminated clothing. Wash off with soap and plenty of water.[4][9] If skin irritation occurs, get medical advice.[9]
- In Case of Eye Contact: Rinse cautiously with water for several minutes.[9] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and consult a physician.[4][9]
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[4]

### Storage and Disposal Plan:

- Storage: Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong acids, bases, and oxidizing agents.[1][9] Keep the container tightly closed and stored locked up.[9]

- Disposal: Chemical waste generators must determine if a discarded chemical is classified as hazardous waste according to US EPA guidelines (40 CFR 261.3) and consult state and local regulations.[9] Dispose of the contents and container at an approved waste disposal plant.[9] It is recommended to burn the material in a chemical incinerator equipped with an afterburner and scrubber.[4] Do not reuse empty containers.[9]

While this compound is used as an intermediate in the synthesis of antiviral drugs like Ganciclovir, detailed experimental protocols regarding its specific toxicological profile are not extensively available in public literature.[1][3][11] The handling procedures provided here are based on established safety data for chemicals with similar hazard classifications. Users must always refer to the specific Safety Data Sheet (SDS) provided by the supplier for the most accurate and detailed information.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Page loading... [guidechem.com]
- 2. 86357-13-3 CAS MSDS (1,3-Diacetoxy-2-(acetoxymethoxy)propane) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. usbio.net [usbio.net]
- 4. capotchem.cn [capotchem.cn]
- 5. 1,3-Diacetoxy-2-(acetoxymethoxy)propane CAS 86357-13-3 [minglangchem.com]
- 6. 1,3-Diacetoxy-2-(acetoxymethoxy)propane, CAS No. 86357-13-3 - iChemical [ichemical.com]
- 7. 1,3-Diacetoxy-2-(acetoxymethoxy)propane | 86357-13-3 | FD32703 [biosynth.com]
- 8. 1,3-Diacetoxy-2-(acetoxymethoxy)propane | 86357-13-3 [sigmaaldrich.com]
- 9. aksci.com [aksci.com]
- 10. sigmaaldrich.com [sigmaaldrich.com]
- 11. 1,3-Diacetoxy-2-(acetoxymethoxy)propane | 86357-13-3 [amp.chemicalbook.com]

- To cite this document: BenchChem. [Personal protective equipment for handling 1,3-Diacetoxy-2-(acetoxymethoxy)propane]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1313018#personal-protective-equipment-for-handling-1-3-diacetoxy-2-acetoxymethoxy-propane>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)